

CAS number and identifiers for Flufenamic Acid-d4

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Compound of Interest

Compound Name: *Flufenamic Acid-d4*

CAS No.: *1185071-99-1*

Cat. No.: *B564336*

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Technical Monograph: Flufenamic Acid-d4

Identifier Validation, Bioanalytical Applications, and Protocol Optimization

Executive Summary

Flufenamic Acid-d4 (FFA-d4) is the stable isotope-labeled analog of the non-steroidal anti-inflammatory drug (NSAID) flufenamic acid.[1] It serves as a critical Internal Standard (IS) in quantitative bioanalysis, specifically Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). Its primary utility lies in normalizing variations caused by sample preparation (extraction efficiency) and ionization suppression (matrix effects) in complex biological matrices like plasma or urine.

This guide provides a validated technical reference for researchers utilizing FFA-d4, moving beyond basic datasheet parameters to explore the mechanistic logic of its application.

Part 1: Chemical Identity & Identifiers

The precise identification of the isotope isomer is crucial for mass spectrometry tuning. The commercially available standard is deuterated on the benzoic acid ring.

Parameter	Specification
Chemical Name	2-((3-(trifluoromethyl)phenyl)amino)benzoic-3,4,5,6-d4 acid
CAS Number	1185071-99-1
Parent Compound CAS	530-78-9 (Flufenamic Acid)
Molecular Formula	C ₁₄ H ₆ D ₄ F ₃ NO ₂
Molecular Weight	285.26 g/mol (approx. +4 Da shift from parent)
Exact Mass	285.0915
Isotopic Purity	Typically ≥99% deuterated forms (d1-d4)
Solubility	DMSO (>30 mg/mL), Ethanol (>10 mg/mL), Methanol
Appearance	Off-white to pale yellow solid

Part 2: Isotopic Chemistry & Stability

The Deuterium Effect

FFA-d4 incorporates four deuterium atoms (

H) on the benzoic acid moiety. This specific labeling position is strategic:

- **Metabolic Stability:** The benzoic acid ring is less prone to metabolic oxidation compared to the trifluoromethyl-aniline ring, ensuring the IS tracks the parent drug rather than a metabolite.
- **Exchange Resistance:** The aromatic C-D bonds are stable and resistant to hydrogen/deuterium exchange (HDX) in standard acidic mobile phases (0.1% Formic Acid), unlike labile protons on hydroxyl or amine groups.

Storage & Handling[4]

- Primary Storage: -20°C in a sealed container.
- Solution Stability: Stock solutions in DMSO or Methanol are stable for months at -20°C.
- Light Sensitivity: Like the parent fenamate, FFA-d4 is susceptible to photodegradation. Amber vials are mandatory for all stock and working solutions.

Part 3: Analytical Application (LC-MS/MS)

The Role of Internal Standardization

In LC-MS/MS, the signal intensity of an analyte can be drastically altered by co-eluting matrix components (phospholipids, salts) that compete for ionization energy—a phenomenon known as Matrix Effect (ME).^[2]

FFA-d4 is an ideal IS because:

- Co-elution: Being an isotopolog, it shares virtually identical physicochemical properties (pKa, LogP) with Flufenamic Acid. It elutes at the same retention time (RT).
- Matrix Correction: Because it co-elutes, it experiences the exact same ionization suppression or enhancement as the analyte. Calculating the Area Ratio (Analyte/IS) mathematically cancels out these errors.

Mass Spectrometry Transitions (MRM)

Flufenamic acid ionizes efficiently in Negative Electrospray Ionization (ESI-) mode due to the carboxylic acid group.

Compound	Precursor Ion (Q1)	Product Ion (Q3)	Fragmentation Logic
Flufenamic Acid	280.1 ()	236.1 ()	Loss of CO ₂ (-44 Da)
Flufenamic Acid-d4	284.1 ()	240.1 ()	Loss of CO ₂ (-44 Da)

Note: Since the deuterium atoms are located on the benzoic acid ring (which remains after decarboxylation), the mass shift of +4 Da is conserved in the fragment ion.

Part 4: Experimental Protocol

Stock Solution Preparation

- Master Stock (1 mg/mL): Dissolve 1 mg of FFA-d4 in 1 mL of DMSO or Methanol. Vortex for 1 minute.
- Working Internal Standard (WIS): Dilute the Master Stock with 50% Methanol/Water to a concentration of 500 ng/mL.
 - Why? Adding pure organic stock directly to plasma can cause local protein precipitation and trapping of the IS. An aqueous/organic mix ensures homogenous distribution before extraction.

Sample Extraction (Protein Precipitation)

This method is optimized for high-throughput bioanalysis of plasma samples.

- Aliquot: Transfer 50 µL of plasma sample to a 1.5 mL centrifuge tube.
- Spike IS: Add 10 µL of WIS (500 ng/mL) to every tube (Samples, Standards, QCs). Vortex gently.
- Precipitate: Add 200 µL of ice-cold Acetonitrile (containing 0.1% Formic Acid).

- Mechanism:[1] Acetonitrile denatures plasma proteins (albumin), releasing the drug bound to them.
- Agitate: Vortex vigorously for 2 minutes.
- Clarify: Centrifuge at 14,000 x g for 10 minutes at 4°C.
- Transfer: Transfer 100 µL of the supernatant to an HPLC vial with insert. Dilute 1:1 with water (to match initial mobile phase).

LC-MS/MS Conditions

- Column: C18 Reverse Phase (e.g., Waters XBridge or Phenomenex Kinetex), 2.1 x 50 mm, 2.6 µm.
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.[3]
- Flow Rate: 0.4 mL/min.
- Gradient: 5% B (0-0.5 min)

95% B (2.0 min)

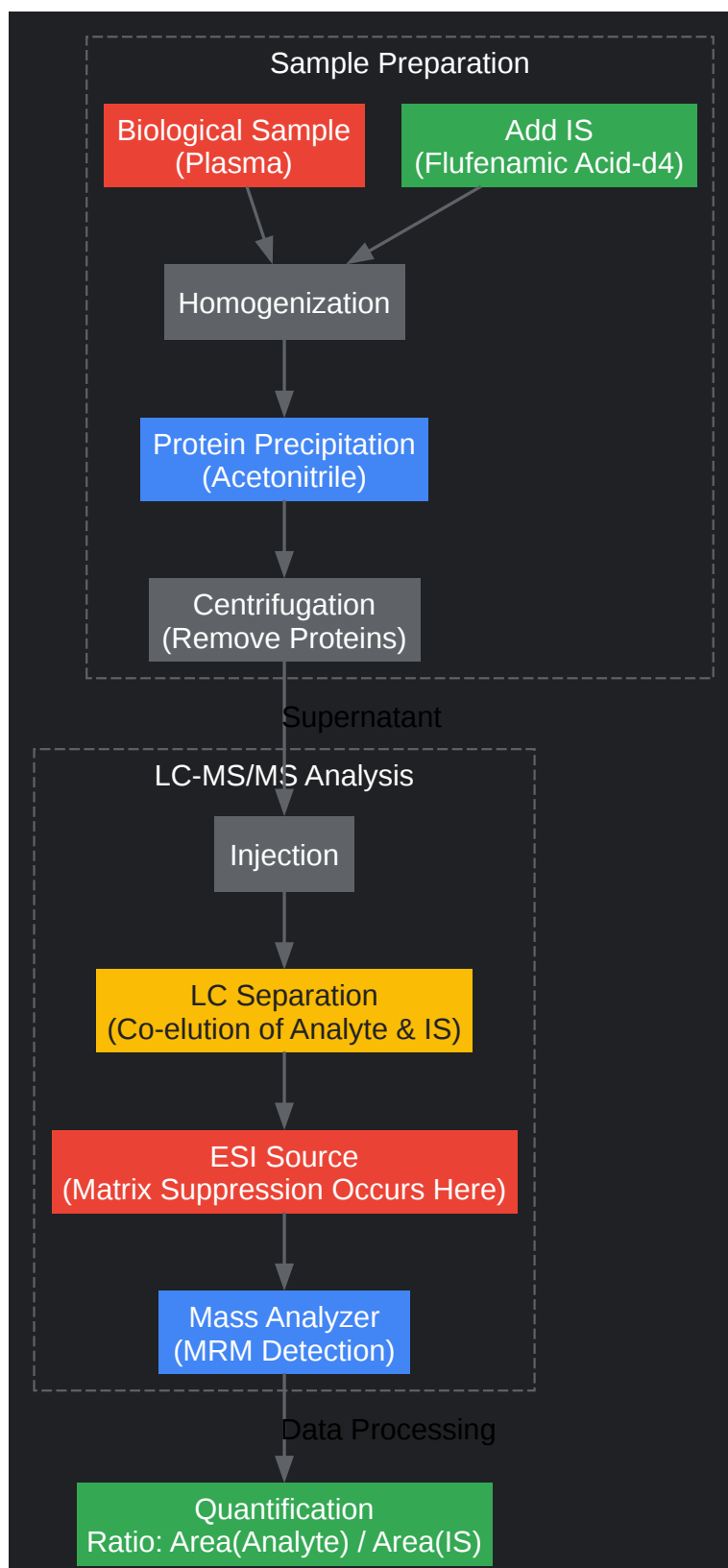
Hold (3.0 min)

Re-equilibrate.

Part 5: Visualization

Diagram 1: Analytical Workflow Logic

This diagram illustrates the parallel processing of the Analyte and the Internal Standard, highlighting where the correction for matrix effects occurs.

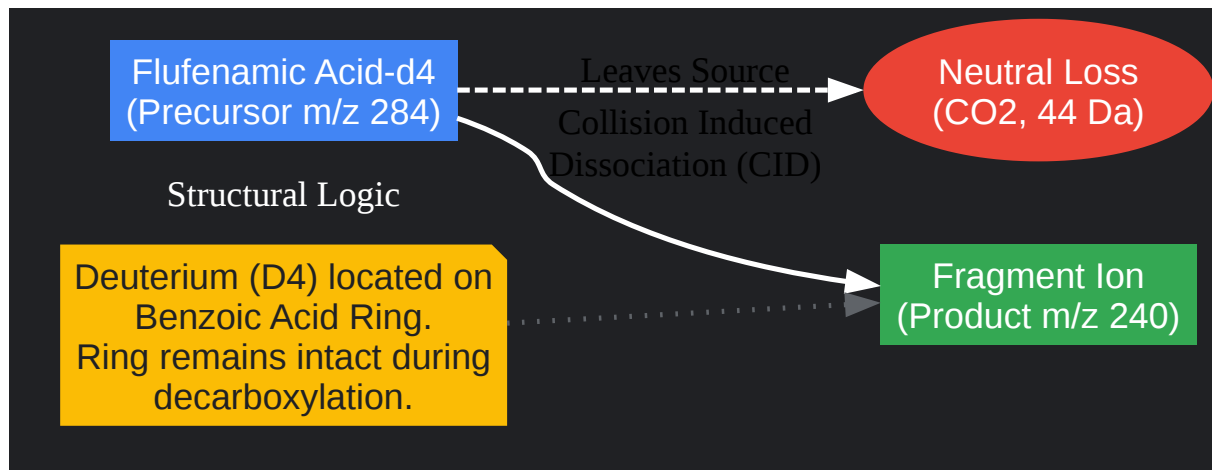


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Caption: Workflow demonstrating the co-processing of **Flufenamic Acid-d4** to normalize ionization variability.

Diagram 2: Chemical Structure & Fragmentation

Visualizing the specific deuteration sites and the mass spectrometry transition.



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Caption: MS/MS fragmentation pathway showing the conservation of the deuterated ring in the product ion.

References

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